

Practical Guide to Handling and Storing Ethyl Thiooxamate

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Compound of Interest

Compound Name: Ethyl thiooxamate

Cat. No.: B014585

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Abstract

This document provides a comprehensive guide for the safe handling, storage, and disposal of **Ethyl thiooxamate** (CAS No. 16982-21-1). It is intended for researchers, scientists, and professionals in the field of drug development and chemical research. The protocols and data presented are compiled from publicly available safety data sheets and chemical properties information to ensure safe laboratory practices.

Introduction

Ethyl thiooxamate is a chemical compound used in various research and development applications.^[1] Due to its potential hazards, including skin, eye, and respiratory irritation, proper handling and storage procedures are crucial to ensure the safety of laboratory personnel and the integrity of the compound.^{[1][2]} This guide outlines the necessary precautions, personal protective equipment (PPE), storage conditions, and disposal methods for **Ethyl thiooxamate**.

Hazard Identification and Safety Precautions

Ethyl thiooxamate is classified as a hazardous substance.^[3] It is known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).^{[1][2]}

Signal Word: Warning^[1]

Hazard Pictogram:[1]

- GHS07: Exclamation mark

Precautionary Statements:[1]

- Prevention: Avoid breathing dust/fume/gas/mist/vapors/spray (P261). Wash skin thoroughly after handling (P264). Use only outdoors or in a well-ventilated area (P271). Wear protective gloves/protective clothing/eye protection/face protection (P280).
- Response: If on skin, wash with plenty of soap and water (P302+P352). If inhaled, remove person to fresh air and keep comfortable for breathing (P304+P340). If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing (P305+P351+P338). Call a poison center or doctor if you feel unwell (P312).
- Storage: Store in a well-ventilated place. Keep container tightly closed (P403+P233). Store locked up (P405).
- Disposal: Dispose of contents/container to an approved waste disposal plant (P501).

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Ethyl thiooxamate** is provided in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C4H7NO2S	[1][4]
Molecular Weight	133.17 g/mol	[1][4]
Physical State	Solid	[1]
Melting Point	62-68 °C	[1]
Boiling Point	199.2 ± 23.0 °C (Predicted)	[5][6]
Density	1.226 (estimate)	[6][7]
Solubility	Chloroform: 25 mg/mL	[1]

Application Notes and Protocols

Personal Protective Equipment (PPE)

Before handling **Ethyl thiooxamate**, ensure the following personal protective equipment is worn:

- Eye and Face Protection: Wear tightly fitting safety goggles or chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards.[8]
- Skin Protection: Wear impervious, chemical-resistant gloves (e.g., nitrile rubber) and a lab coat. Fire/flammable resistant clothing is also recommended.[8]
- Respiratory Protection: Use a NIOSH- or CEN-certified respirator if there is a risk of inhalation of dust or fumes, especially in poorly ventilated areas.[1] A full-face respirator should be used if exposure limits are exceeded or irritation is experienced.[8]

Handling Protocol

- Work Area Preparation:
 - Ensure a well-ventilated work area, preferably a chemical fume hood.[9]
 - Make sure eyewash stations and safety showers are readily accessible.[3]

- Remove all sources of ignition.[1]
- Dispensing and Weighing:
 - Handle as a solid to minimize dust generation.[2]
 - If weighing, do so in a ventilated enclosure or fume hood.
 - Avoid creating dust clouds.
- During Use:
 - Avoid contact with skin, eyes, and clothing.[1]
 - Do not eat, drink, or smoke in the handling area.[2]
 - Wash hands thoroughly after handling the compound.[1]
- Spill Management:
 - In case of a spill, immediately evacuate the area.
 - Wear appropriate PPE, including respiratory protection.
 - For small spills, sweep up the solid material, taking care not to create dust, and place it in a suitable, labeled container for disposal.[10]
 - For large spills, prevent further leakage if it is safe to do so. Contain the spill with inert material and collect it for disposal.[1]
 - Ventilate the area and wash the spill site after material pickup is complete.

Storage Protocol

- Container:
 - Keep the container tightly closed when not in use.[1]
- Storage Conditions:

- Store in a cool, dry, and well-ventilated area.[\[1\]](#)
- Some sources recommend refrigeration.[\[3\]](#)[\[10\]](#)
- Protect from direct sunlight/UV radiation and moisture.[\[2\]](#)[\[9\]](#)
- Incompatibilities:
 - Store away from strong oxidizing agents, as well as highly alkaline or acidic materials to prevent exothermic reactions.[\[1\]](#)[\[2\]](#)

Stability and Reactivity

- Chemical Stability: **Ethyl thiooxamate** is stable under recommended storage conditions.[\[1\]](#)[\[2\]](#)
- Conditions to Avoid: Avoid dust formation, excess heat, and exposure to incompatible materials.[\[3\]](#) Some sources also recommend avoiding exposure to air and light.[\[11\]](#)
- Incompatible Materials: Strong oxidizing agents.[\[1\]](#)[\[3\]](#)
- Hazardous Decomposition Products: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide (CO), carbon dioxide (CO₂), nitrogen oxides (NO_x), and sulfur oxides.[\[3\]](#)

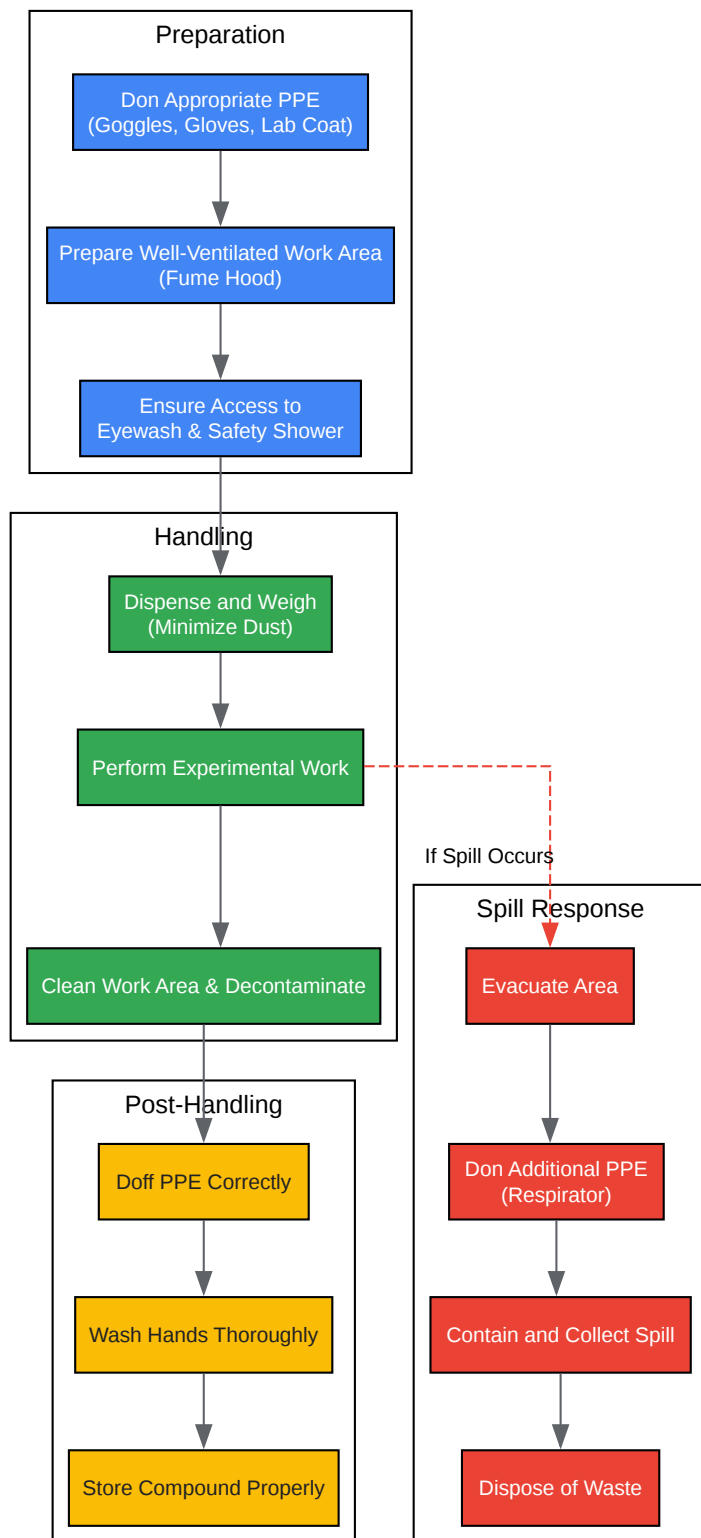
Disposal Protocol

- Waste Classification: Determine if the waste is classified as hazardous according to local, state, and federal regulations (e.g., US EPA guidelines in 40 CFR 261.3).[\[1\]](#)
- Disposal:
 - Dispose of the waste material through a licensed waste disposal company.[\[11\]](#)
 - Do not allow the product to enter drains, sewers, or waterways.[\[1\]](#)
 - Dispose of contaminated packaging in the same manner as the unused product.[\[10\]](#)

Visualized Workflows and Pathways

The following diagrams illustrate the key workflows for handling and storing **Ethyl thiooxamate**.

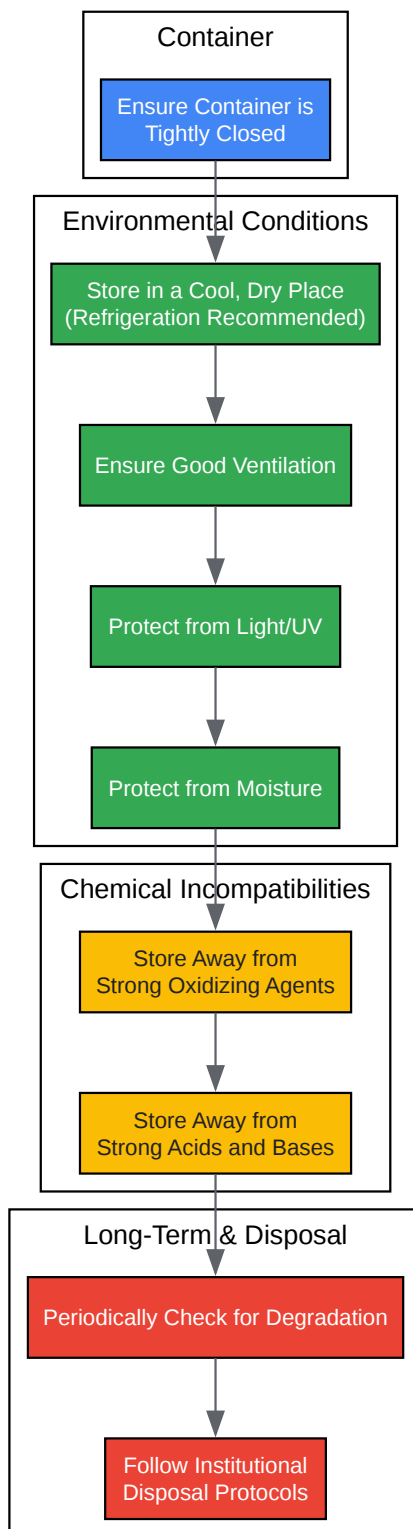
Safe Handling Workflow for Ethyl Thiooxamate



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Caption: Workflow for the safe handling of **Ethyl thiooxamate**.

Storage Protocol for Ethyl Thiooxamate



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Caption: Protocol for the safe storage of **Ethyl thiooxamate**.

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- To cite this document: BenchChem. [Practical Guide to Handling and Storing Ethyl Thiooxamate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b014585#practical-guide-to-handling-and-storing-ethyl-thiooxamate]

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